

An In-depth Technical Guide to the Solubility Characteristics of 2,2-Dimethylheptane

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Compound of Interest

Compound Name: 2,2-Dimethylheptane

Cat. No.: B094757

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This technical guide provides a comprehensive overview of the solubility profile of **2,2-Dimethylheptane**, a branched-chain alkane. The document details its solubility in various solvents, outlines experimental protocols for solubility determination, and presents a logical framework for understanding the factors governing its dissolution.

Introduction to the Solubility of 2,2-Dimethylheptane

2,2-Dimethylheptane (C₉H₂₀) is a non-polar, branched-chain aliphatic hydrocarbon. Its molecular structure, lacking any significant dipole moment, is the primary determinant of its solubility characteristics. The governing principle for the solubility of non-polar compounds like **2,2-Dimethylheptane** is "like dissolves like." This principle dictates that non-polar solutes will readily dissolve in non-polar solvents, while they will exhibit poor solubility in polar solvents. The dissolution process is driven by the balance of intermolecular forces between solute-solute, solvent-solvent, and solute-solvent molecules. For alkanes, the predominant intermolecular forces are the weak van der Waals forces (specifically, London dispersion forces).

Quantitative Solubility Data

Obtaining precise, experimentally determined quantitative solubility data for **2,2-Dimethylheptane** across a wide spectrum of organic solvents is challenging, as such specific

data is not extensively published. However, based on its chemical nature and data from chemical databases, a comprehensive qualitative and quantitative overview can be compiled.

As a non-polar liquid hydrocarbon, **2,2-Dimethylheptane** is considered miscible with other non-polar solvents. Miscibility means that the two liquids will mix in all proportions to form a single, homogeneous phase. Conversely, it is immiscible with highly polar solvents, most notably water.

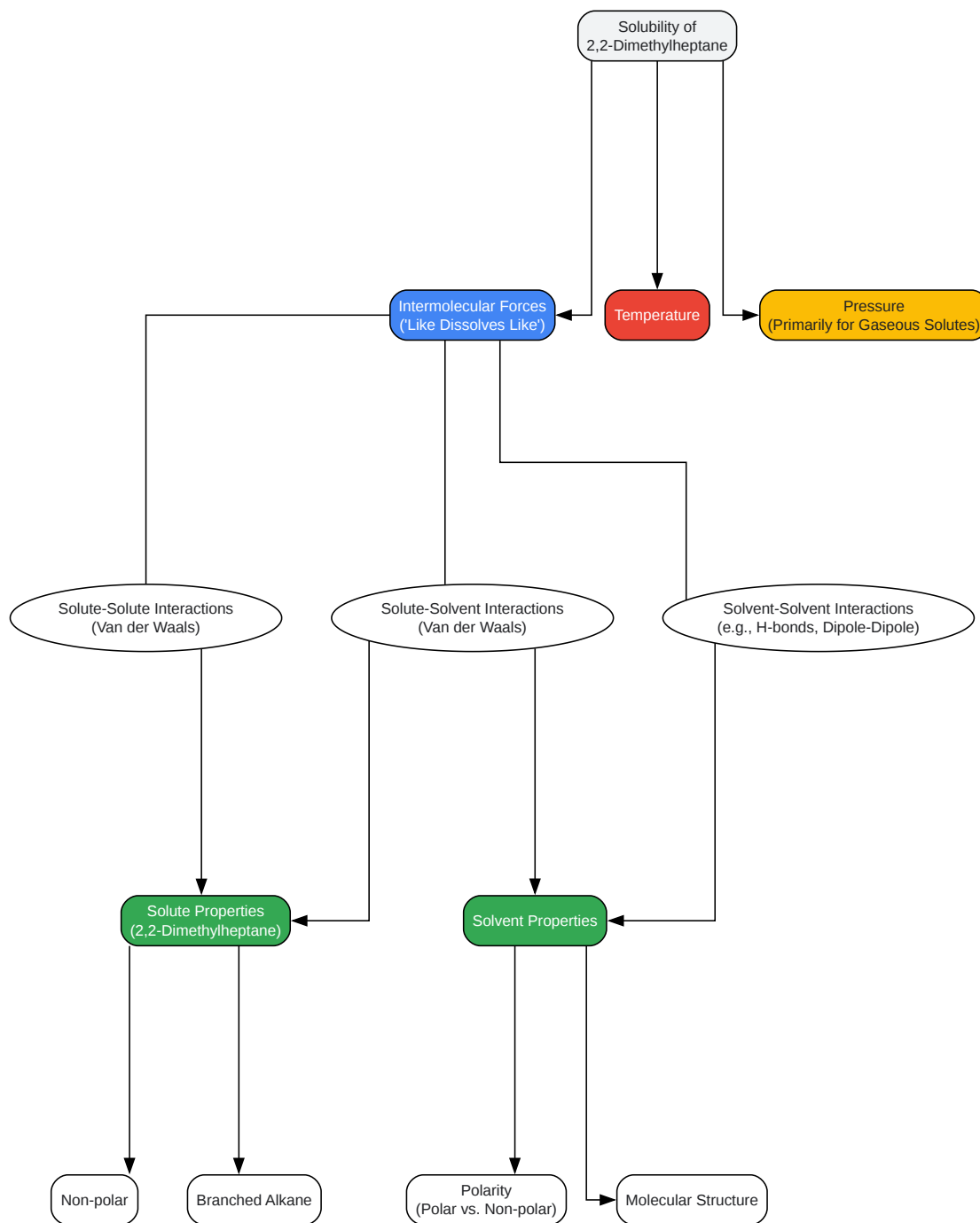
Solvent	Solvent Type	Polarity	Expected Solubility of 2,2-Dimethylheptane	Quantitative Data (at standard temperature and pressure)
Water	Polar, Protic	High	Very Low / Immiscible	359.2 µg/L[1]
Hexane	Non-polar	Low	Miscible	Data not available, expected to be fully miscible.
Toluene	Non-polar	Low	Miscible	Data not available, expected to be fully miscible.
Carbon Tetrachloride	Non-polar	Low	Miscible	Data not available, expected to be fully miscible.
Diethyl Ether	Slightly Polar	Low	Soluble / Miscible	Data not available, expected to be highly soluble.
Acetone	Polar, Aprotic	Medium	Sparingly Soluble / Immiscible	Data not available, expected to be poorly soluble.
Ethanol	Polar, Protic	High	Sparingly Soluble / Immiscible	Data not available, expected to be poorly soluble.

Note: The Henry's Law constant for **2,2-Dimethylheptane** in water at 298.15 K is 0.00021 mol/(kg*bar), indicating its low solubility in water.^{[2][3][4]}

Factors Influencing Solubility

The solubility of **2,2-Dimethylheptane** is a function of several interrelated factors, primarily revolving around the intermolecular forces between the solute and the solvent. A logical breakdown of these factors is presented below.

Factors Influencing the Solubility of 2,2-Dimethylheptane

[Click to download full resolution via product page](#)Caption: Logical diagram of factors affecting **2,2-Dimethylheptane** solubility.

Experimental Protocols for Solubility Determination

For a liquid solute like **2,2-Dimethylheptane**, a common and straightforward method for determining solubility in a given solvent is the Gravimetric Method. This method is particularly useful for determining the solubility of a substance that is sparingly soluble in a solvent.

Gravimetric Method for Determining Solubility of a Liquid in a Liquid

Objective: To quantitatively determine the concentration of **2,2-Dimethylheptane** in a saturated solution with a specific solvent at a controlled temperature.

Materials:

- **2,2-Dimethylheptane** (high purity)
- Solvent of interest (high purity)
- Thermostatic water bath or incubator
- Separatory funnel
- Analytical balance (accurate to at least 0.1 mg)
- Glass vials with airtight caps
- Pipettes and syringes
- Evaporating dish or pre-weighed beaker
- Drying oven

Procedure:

- Preparation of a Saturated Solution:
 - In a sealed glass vial, add an excess amount of **2,2-Dimethylheptane** to a known volume of the solvent. The presence of a distinct second phase of **2,2-Dimethylheptane** is

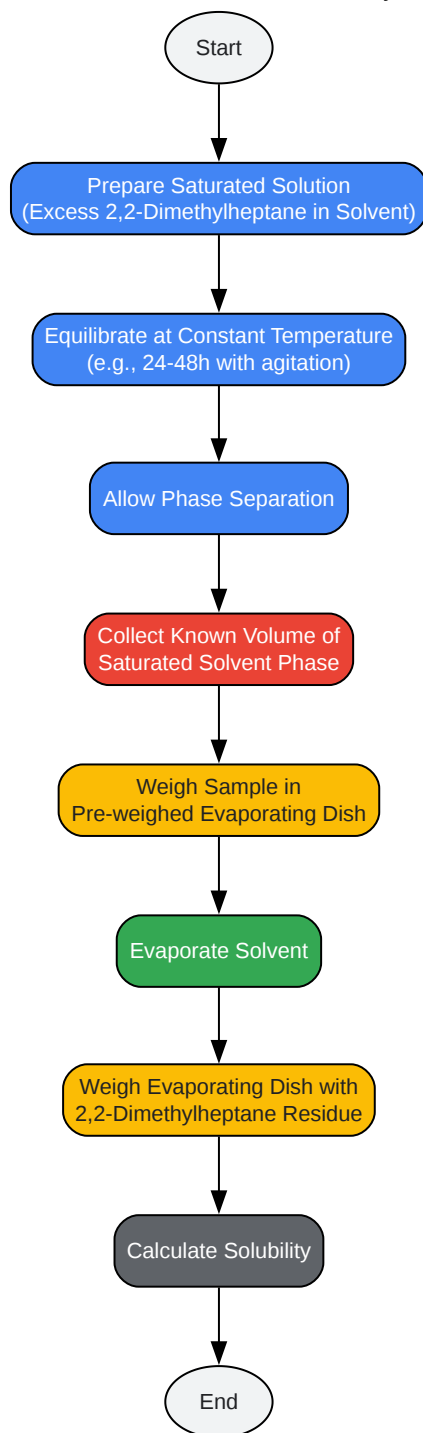
necessary to ensure saturation.

- Place the vial in a thermostatic water bath set to the desired temperature (e.g., 25°C).
- Agitate the mixture vigorously for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached. A magnetic stirrer can be used for this purpose.
- After agitation, allow the mixture to stand undisturbed in the thermostatic bath for several hours to allow for complete phase separation.
- Sample Collection:
 - Carefully extract a known volume of the solvent phase (the saturated solution) using a pipette or syringe. It is crucial to avoid drawing any of the undissolved **2,2-Dimethylheptane** phase.
 - Transfer the collected sample into a pre-weighed, clean, and dry evaporating dish.
- Gravimetric Analysis:
 - Weigh the evaporating dish containing the sample to determine the total mass of the saturated solution.
 - Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent and the **2,2-Dimethylheptane**, but below the decomposition temperature of any components. For volatile organic compounds, this step should be performed in a well-ventilated fume hood.
 - Alternatively, for less volatile solvents, a rotary evaporator can be used for more efficient solvent removal.
 - Once the solvent has completely evaporated, re-weigh the evaporating dish containing the **2,2-Dimethylheptane** residue.
 - The difference in weight before and after evaporation gives the mass of the solvent, and the final weight of the dish minus the initial tare weight gives the mass of the dissolved **2,2-Dimethylheptane**.

- Calculation of Solubility:
 - The solubility can be expressed in various units:
 - g/100 g of solvent: $(\text{mass of } \mathbf{2,2\text{-Dimethylheptane}} / \text{mass of solvent}) * 100$
 - g/L of solution: $(\text{mass of } \mathbf{2,2\text{-Dimethylheptane}} / \text{volume of sample collected})$
 - Mole fraction (χ): $(\text{moles of } \mathbf{2,2\text{-Dimethylheptane}}) / (\text{moles of } \mathbf{2,2\text{-Dimethylheptane}} + \text{moles of solvent})$

Experimental Workflow Diagram

Experimental Workflow for Gravimetric Solubility Determination

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Caption: Workflow for gravimetric determination of solubility.

Predictive Models for Solubility

In the absence of experimental data, computational models can provide estimates of solubility. The UNIFAC (UNIQUAC Functional-group Activity Coefficients) model is a group-contribution method used to predict activity coefficients, which can then be used to calculate phase equilibria, including liquid-liquid equilibria (solubility). The UNIFAC model breaks down molecules into their constituent functional groups and uses pre-determined interaction parameters between these groups to estimate the overall properties of the mixture. While powerful, the accuracy of UNIFAC for alkane-water systems can be limited, and it is best used for estimations when experimental data is unavailable.

Conclusion

The solubility of **2,2-Dimethylheptane** is dictated by its non-polar, branched alkane structure. It is miscible with non-polar organic solvents and exhibits very low solubility in polar solvents like water. While specific quantitative solubility data in a wide range of organic solvents is not readily available in the literature, established experimental protocols such as the gravimetric method can be employed for its determination. For preliminary assessments, predictive models like UNIFAC can offer valuable estimations. This guide provides the foundational knowledge and practical methodologies for researchers and professionals working with **2,2-Dimethylheptane** to understand and quantify its solubility characteristics.

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